A Comparative Analysis of Isobutylcyclohexane for Research and Pharmaceutical Applications

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Compound of Interest		
Compound Name:	Isobutylcyclohexane	
Cat. No.:	B156439	Get Quote

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[City, State] – [Date] – This guide provides a comprehensive benchmark of the physicochemical properties of **isobutylcyclohexane** against common alternative solvents used in research, scientific, and drug development settings. The following data and protocols offer an objective comparison to inform solvent selection based on performance, safety, and compliance with industry standards.

Executive Summary

Isobutylcyclohexane is a versatile, non-polar solvent with a favorable safety and stability profile. This guide compares its key properties—solvency power, viscosity, boiling point, and purity—with those of cyclohexane, heptane, toluene, and methyl isobutyl ketone (MIBK). The data presented is supported by standardized experimental protocols to ensure reproducibility and adherence to industry best practices.

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative properties of **isobutylcyclohexane** and its alternatives.

Property	Isobutylcyclohexane	Cyclohexane	Heptane	Toluene	Methyl Isobutyl Ketone (MIBK)
CAS Number	1678-98-4	110-82-7	142-82-5	108-88-3	108-10-1
Molecular Formula	$C_{10}H_{20}$	C_6H_{12}	C_7H_{16}	C_7H_8	$C_6H_{12}O$
Boiling Point (°C)	171.3[1]	80.7[2][3]	98.4[4][5]	110.6[6][7][8]	117-118[9]
Density (g/mL @ 20°C)	0.795[1]	0.779[10]	0.684[11]	0.867[8]	0.801
Viscosity (cP @ 20°C)	~1.5 (estimated)	1.0[12]	0.42[12]	0.59[8][12]	0.58[9][12]
Flash Point (°C)	48.3[13]	-20[14]	-4[11]	4[8]	18
Kauri-Butanol (Kb) Value	~30-40 (estimated)	~30-40 (estimated)	~30 (estimated)	105[15]	Not applicable
Purity (%)	>98.0[16][17][18]	>99.0	>99.0	>99.5	>99.0
ICH Class	Class 3 (predicted)	Class 2	Class 3	Class 2	Class 3

Industry Standards and Regulatory Context

In the pharmaceutical industry, solvent selection is rigorously governed by international guidelines to ensure patient safety. The International Council for Harmonisation (ICH) Q3C guidelines classify residual solvents based on their toxicity.[15][16][19][20]

- Class 1 solvents are to be avoided as they are known carcinogens or environmentally hazardous.

- Class 2 solvents have inherent toxicity and their use is restricted.[19]

- Class 3 solvents have low toxic potential and are considered safer for use in pharmaceutical applications.[19]

Isobutylcyclohexane, being an aliphatic hydrocarbon with low toxicity, is anticipated to fall under ICH Class 3. This classification, shared with heptane and MIBK, makes it a more desirable alternative to Class 2 solvents like toluene and cyclohexane.

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Determination of Solvency Power (Kauri-Butanol Value)

Method: ASTM D1133 - Standard Test Method for Kauri-Butanol Value of Hydrocarbon Solvents.[6][21][22][23]

This test measures the relative solvent power of hydrocarbon solvents.[21][22] A higher Kauri-Butanol (Kb) value indicates a stronger solvency power.[15]

Procedure:

- A standard solution of kauri resin in n-butanol is prepared.

- The solvent being tested is titrated into the kauri resin solution.

- The endpoint is reached when the solution becomes turbid, indicating that the resin is no longer soluble.[15]

- The volume of solvent required to reach this cloud point is the Kauri-Butanol value.[20]

Determination of Kinematic Viscosity

Method: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.[19]

This method determines the kinematic viscosity of liquid petroleum products by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.

Procedure:

- The sample is introduced into a calibrated glass capillary viscometer.

- The viscometer is placed in a constant temperature bath to reach thermal equilibrium.

- The time taken for the liquid to flow between two marked points on the viscometer is measured.

- The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.

Determination of Purity by Gas Chromatography (GC)

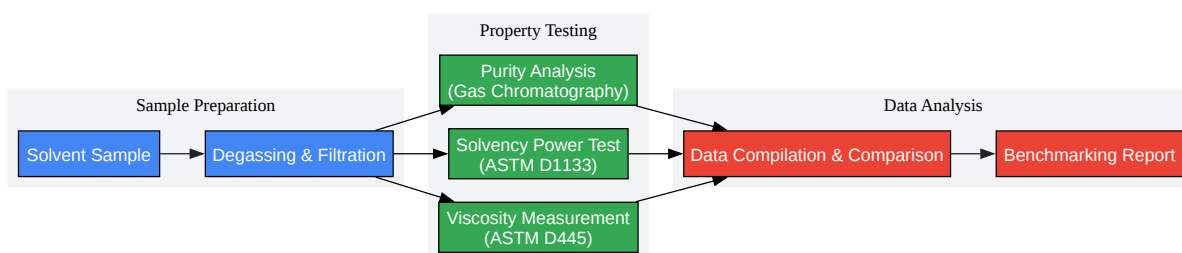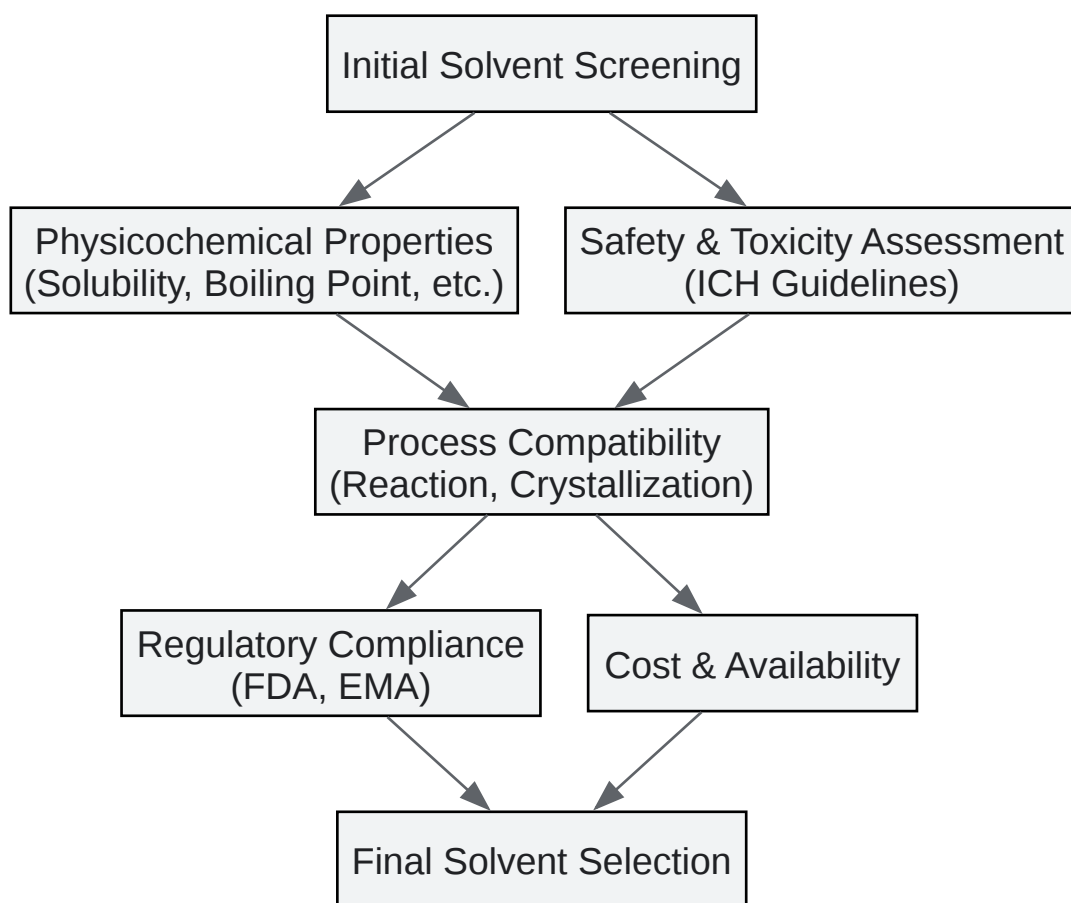Method: General Gas Chromatography (GC) analysis.

Gas chromatography is a standard technique used to assess the purity of a substance by separating it into its individual components.

Procedure:

- A small, known amount of the solvent sample is injected into the gas chromatograph.

- The sample is vaporized and carried by an inert gas (mobile phase) through a column containing a stationary phase.

- Different components of the sample travel through the column at different rates depending on their chemical and physical properties, leading to their separation.

- A detector at the end of the column measures the quantity of each component as it elutes.

- The purity is determined by calculating the peak area of the main component relative to the total peak area of all components.[14]

Visualizations
Solvent Selection Logic for Drug Development

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                      ┌─────────────────────────┐
                      │ Initial Solvent Screening│
                      └─────────────────────────┘
                          ↙              ↘
     ┌──────────────────────────┐   ┌──────────────────────────┐
     │ Physicochemical Properties│   │ Safety & Toxicity Assessment│
     │ (Solubility, Boiling Point,│   │ (ICH Guidelines)          │
     │ etc.)                     │   │                           │
     └──────────────────────────┘   └──────────────────────────┘
                          ↘              ↙
                      ┌─────────────────────────┐
                      │ Process Compatibility    │
                      │ (Reaction, Crystallization)│
                      └─────────────────────────┘
                          ↙              ↘
     ┌──────────────────────────┐   ┌──────────────────────────┐
     │ Regulatory Compliance     │   │ Cost & Availability       │
     │ (FDA, EMA)                │   │                           │
     └──────────────────────────┘   └──────────────────────────┘
                          ↘              ↙
                      ┌─────────────────────────┐
                      │ Final Solvent Selection  │
                      └─────────────────────────┘
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Sample Preparation

Solvent Sample → Degassing & Filtration

Property Testing

- Purity Analysis (Gas Chromatography)
- Solvency Power Test (ASTM D1133)
- Viscosity Measurement (ASTM D445)

Data Analysis

Data Compilation & Comparison → Benchmarking Report

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